

Proper Disposal of 1,3-Dibromobenzene-d4: A Comprehensive Guide

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Compound of Interest

Compound Name: 1,3-Dibromobenzene-d4

Cat. No.: B15554638

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **1,3-Dibromobenzene-d4**, a deuterated and halogenated aromatic compound. Adherence to these protocols is critical due to the hazardous nature of this chemical.

1. Immediate Safety and Handling Precautions

1,3-Dibromobenzene-d4 is a combustible liquid that can cause skin and eye irritation, as well as respiratory irritation[1][2]. Therefore, all handling and disposal procedures must be conducted within a certified chemical fume hood.

Personal Protective Equipment (PPE):

- **Gloves:** Wear impervious protective gloves, such as nitrile rubber[3].
- **Eye Protection:** Chemical safety goggles with side-shields are mandatory[3].
- **Lab Coat:** A fully buttoned lab coat must be worn[3].

- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator is necessary[3].

Spill Procedures: In the event of a spill, evacuate the area and ensure proper ventilation. Absorb the spill with an inert, dry material such as vermiculite or sand[4]. Collect the absorbed material and place it in a sealed, leak-proof container for disposal as hazardous waste[2][4][5].

2. Waste Segregation and Collection

Proper segregation of chemical waste is a critical step in the disposal process. Halogenated organic compounds must not be mixed with non-halogenated waste streams.

- Waste Stream: **1,3-Dibromobenzene-d4** must be disposed of as a halogenated organic waste[6].
- Container: Collect the waste in a designated, compatible, and clearly labeled hazardous waste container[4][5][6]. Polyethylene containers are generally recommended for halogenated solvents[4][5].
- Labeling: The container must be labeled with a hazardous waste tag as soon as the first drop of waste is added. The label should clearly identify the contents as "Halogenated Organic Waste" and list "**1,3-Dibromobenzene-d4**" as a constituent, along with its estimated volume or mass[5].

3. Disposal Protocol

The disposal of **1,3-Dibromobenzene-d4** must be handled by an approved waste disposal plant. Do not dispose of this chemical down the drain or through evaporation[1][4].

Step-by-Step Disposal Procedure:

- Ensure Proper Labeling: Verify that the hazardous waste container is accurately and completely labeled.
- Secure Container: Tightly close the waste container to prevent leaks or spills.

- Storage: Store the sealed container in a designated satellite accumulation area that is cool, dry, and well-ventilated, away from incompatible materials, heat, and ignition sources[1][4].
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the halogenated organic waste.

Quantitative Data Summary

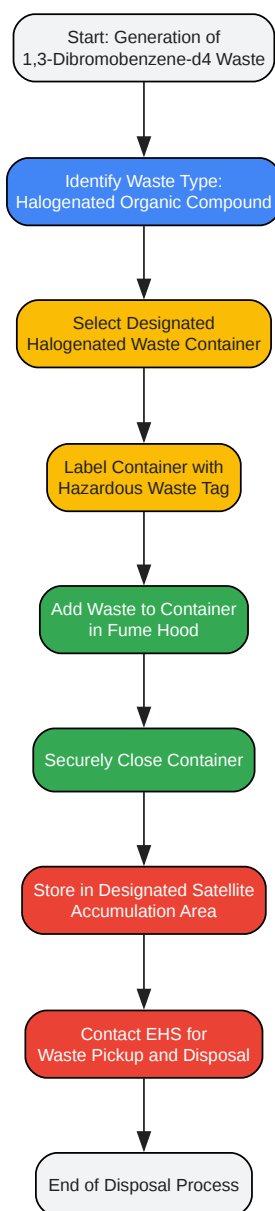
While specific quantitative disposal limits are determined by local regulations and waste disposal facilities, the following table summarizes key properties of 1,3-Dibromobenzene.

Property	Value
Molecular Formula	C ₆ H ₄ Br ₂
Molecular Weight	235.91 g/mol
Physical State	Liquid
Appearance	Light yellow
Odor	Odorless
Boiling Point	219 °C
Flash Point	100.0 °C (closed cup)
Density	1.952 g/cm ³ at 25 °C
Water Solubility	0.068 g/L

Note: The deuterated form, **1,3-Dibromobenzene-d4**, will have a slightly higher molecular weight.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **1,3-Dibromobenzene-d4**.



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Caption: Workflow for the safe disposal of **1,3-Dibromobenzene-d4**.

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